

Protocol for Handling Air-Sensitive Lanthanum Carbide Powders

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Compound of Interest

Compound Name: *Lanthanum carbide*

Cat. No.: *B083422*

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Introduction

Lanthanum carbide (LaC_2), a member of the rare earth carbides, is a highly reactive, air-sensitive solid. It is gaining interest in materials science for its potential applications in superconductors and as a precursor for the synthesis of carbon nanotubes.^[1] Due to its reactivity with atmospheric oxygen and moisture, proper handling procedures are critical to ensure researcher safety, maintain sample integrity, and achieve reliable experimental outcomes. This document provides a detailed protocol for the safe handling of **lanthanum carbide** powders in a research laboratory setting.

Hazards and Safety Precautions

Lanthanum carbide powder is a water-reactive and flammable solid.^[2] Its primary hazards stem from its propensity to react with air and moisture, which can be vigorous and exothermic.

- Reaction with Air: While detailed kinetic studies on the ambient temperature oxidation of **lanthanum carbide** are not readily available, it is known to react with oxygen, particularly at elevated temperatures, to form lanthanum oxide (La_2O_3) and carbon dioxide (CO_2).^[3] Finely divided powders present a greater surface area and may exhibit pyrophoric behavior, igniting spontaneously upon exposure to air.
- Reaction with Water: **Lanthanum carbide** reacts with water to produce flammable hydrocarbon gases, including acetylene (C_2H_2) and a mixture of other complex

hydrocarbons.^{[1][4]} This reaction can be rapid and generate significant heat, posing a fire and explosion risk.

- Inhalation and Contact: **Lanthanum carbide** powder is considered an irritant.^[5] Inhalation of the dust or direct contact with skin and eyes should be avoided.

Personal Protective Equipment (PPE): A comprehensive set of PPE must be worn at all times when handling **lanthanum carbide** powders.

PPE Item	Specification
Eye Protection	Chemical splash goggles and a face shield.
Hand Protection	Flame-retardant gloves worn over nitrile or neoprene gloves.
Body Protection	Flame-resistant lab coat.
Footwear	Closed-toe shoes made of a non-porous material.

Required Equipment

Handling of **lanthanum carbide** powders necessitates the use of a controlled inert atmosphere.

- Glovebox: A glovebox with a continuously purified inert atmosphere (argon or nitrogen) is the preferred environment for all manipulations of **lanthanum carbide** powder. The oxygen and moisture levels within the glovebox should be maintained below 1 ppm.
- Schlenk Line: For certain procedures, a Schlenk line with high-purity inert gas (argon or nitrogen) can be used, although this is less ideal for handling powders.
- Glassware: All glassware must be oven-dried at a minimum of 120°C for several hours and cooled under vacuum or in a desiccator before being introduced into the glovebox.
- Spatulas and Weighing Tools: Stainless steel or ceramic spatulas are recommended. Antistatic weighing boats should be used.

Experimental Protocols

Storage of Lanthanum Carbide Powder

Lanthanum carbide powder should be stored in its original, unopened container within a desiccator inside a glovebox. If the original container has been opened, it should be resealed under an inert atmosphere and wrapped with paraffin film for additional protection.

Weighing and Transferring Lanthanum Carbide Powder

This procedure must be performed entirely within an inert atmosphere glovebox.

- Preparation: Ensure the glovebox has a stable inert atmosphere with O₂ and H₂O levels below 1 ppm. Place all necessary equipment, including the **lanthanum carbide** container, a tared vial, a balance, spatulas, and weighing paper, inside the glovebox antechamber and cycle appropriately before bringing them into the main chamber.
- Equilibration: Allow the container of **lanthanum carbide** to equilibrate to the glovebox atmosphere temperature before opening to prevent condensation.
- Transfer: Carefully open the **lanthanum carbide** container. Using a clean, dry spatula, transfer the desired amount of powder onto an antistatic weighing paper on the balance.
- Weighing: Record the mass of the powder.
- Containment: Promptly transfer the weighed powder into the tared receiving vial and securely cap it.
- Cleanup: Clean any spilled powder using a dedicated brush and dustpan within the glovebox. The collected powder should be treated as reactive waste.
- Sealing: Securely reseal the main **lanthanum carbide** container, wrap with paraffin film, and return it to its storage location.

Preparation of a Lanthanum Carbide Slurry

This protocol describes the preparation of a suspension of **lanthanum carbide** powder in an anhydrous, deoxygenated solvent.

- Solvent Preparation: Use a freshly dried and deoxygenated solvent. Solvents should be dried using appropriate methods (e.g., distillation from a drying agent or passage through a solvent purification system) and thoroughly degassed by sparging with an inert gas or by several freeze-pump-thaw cycles.
- Dispensing Solvent: Inside the glovebox, dispense the required volume of the anhydrous, deoxygenated solvent into a pre-dried flask equipped with a magnetic stir bar.
- Addition of Powder: While stirring the solvent, slowly add the pre-weighed **Lanthanum carbide** powder to the flask. Add the powder in small portions to control any initial reaction or temperature increase.
- Suspension: Continue stirring the mixture until a homogeneous suspension is achieved. The flask should be capped or sealed to prevent solvent evaporation.

Waste Disposal

All waste materials contaminated with **Lanthanum carbide** must be handled as hazardous and reactive waste.

Quenching of Reactive Residues

Small amounts of residual **Lanthanum carbide** powder and contaminated materials (e.g., weighing paper, pipette tips) must be quenched before disposal.

- Inert Environment: Place the material to be quenched in a flask equipped with a stir bar and a gas inlet, inside a fume hood or glovebox.
- Suspension: Add a high-boiling, non-reactive, anhydrous solvent such as toluene or mineral oil to create a slurry.
- Cooling: Cool the flask in an ice bath.
- Slow Addition of Quenching Agent: While stirring vigorously, slowly add a less reactive alcohol, such as isopropanol, dropwise. Be prepared for gas evolution.
- Methanol Addition: Once the initial vigorous reaction has subsided, slowly add methanol.

- Water Addition: After the reaction with methanol ceases, very slowly and cautiously add water dropwise to ensure complete deactivation.
- Neutralization and Disposal: Once gas evolution has completely stopped and the mixture has returned to room temperature, the quenched material can be neutralized with a weak acid (e.g., citric acid) and disposed of as hazardous waste according to institutional guidelines.

Disposal of Empty Containers

Empty containers that held **lanthanum carbide** powder should be triple-rinsed with an inert, dry, and compatible solvent (e.g., toluene) under an inert atmosphere. The rinsate must be collected and quenched as described above. The rinsed container should be left open in the back of a fume hood for a period to ensure any residual reactive material is passivated before being disposed of as solid waste.

Data Presentation

Table 1: Physical and Chemical Properties of **Lanthanum Carbide**

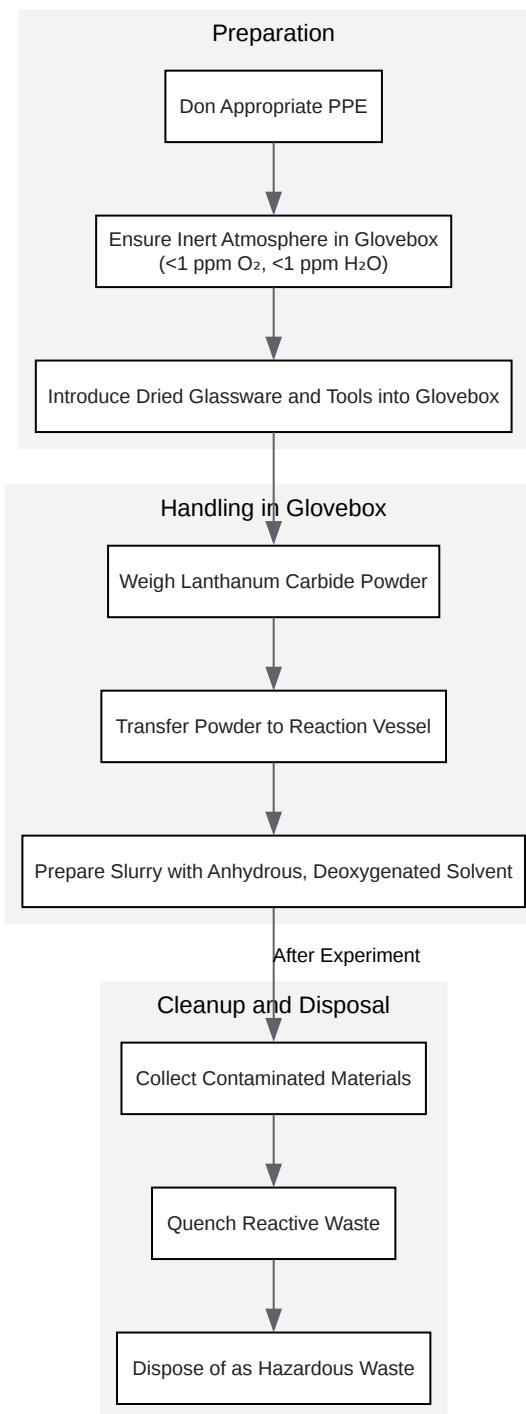
Property	Value	Reference(s)
Chemical Formula	LaC ₂	[4]
Molar Mass	162.93 g/mol	[6]
Appearance	Yellow-brown to black powder/crystals	[5]
Density	5.29 g/cm ³	[4]
Melting Point	2360 °C	[4]
Crystal Structure	Tetragonal	[4]

Table 2: Reactivity of **Lanthanum Carbide**

Reactant	Products	Hazards
Air (Oxygen)	Lanthanum Oxide (La_2O_3), Carbon Dioxide (CO_2)	Exothermic, potential for pyrophoricity in fine powders. [3]
Water/Moisture	Acetylene (C_2H_2), various hydrocarbons, Lanthanum Hydroxide (La(OH)_3)	Flammable gas evolution, exothermic, potential for fire and explosion.[1][4]

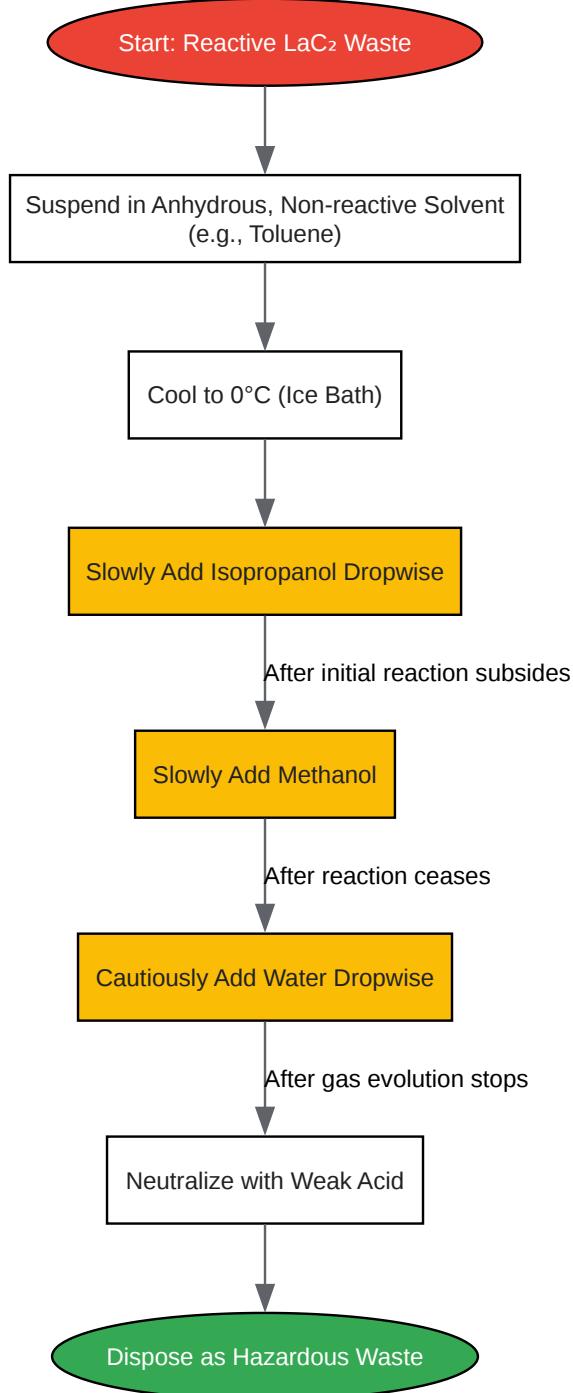
Visualizations

Experimental Workflow for Handling Lanthanum Carbide Powder

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Caption: Workflow for handling air-sensitive **lanthanum carbide** powder.

Quenching Protocol for Lanthanum Carbide Waste

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Caption: Step-by-step protocol for quenching **lanthanum carbide** waste.

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References

- 1. Synthesis and characterization of lanthanum carbide nanotubes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Preparation and Experimental Investigation of Lanthanum Hexa-Aluminate Calcinated Powders | IIETA [iieta.org]
- 3. osti.gov [osti.gov]
- 4. PREPARATIONS OF LANTHANUM CARBIDES (Journal Article) | OSTI.GOV [osti.gov]
- 5. ehs.ucsb.edu [ehs.ucsb.edu]
- 6. Lanthanum CarbideCAS #: 12071-15-7 [eforu-chemical.com]
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